

Advanced Validation Guide: Purity Assays for 1,2-thiazepane-1,1-dione

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Compound of Interest

Compound Name: 1lambda6,2-thiazepane-1,1-dione

CAS No.: 108214-54-6

Cat. No.: B6602868

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Executive Summary: The Analytical Challenge

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1,2-thiazepane-1,1-dione (commonly referred to as 1,2-thiazepane 1,1-dioxide or 1,5-pentanesultam) represents a class of cyclic sulfonamides widely utilized as chiral auxiliaries and pharmacophore scaffolds.

From an analytical perspective, this molecule presents a specific "blind spot": lack of conjugation. The saturated seven-membered ring and the sulfone group (

) do not possess strong UV chromophores above 210 nm. Consequently, standard HPLC-UV methods often fail to detect non-chromophoric synthetic impurities, leading to false "high purity" results.

This guide objectively compares and validates three orthogonal methodologies to ensure the absolute integrity of your purity data:

- HPLC-ELSD/CAD: For routine, universal impurity profiling.

- GC-FID: For volatile organic impurities and process solvents.
- qNMR (Quantitative NMR): The primary ratio method for absolute potency assignment.

Molecular Profile & Critical Quality Attributes (CQAs)

Property	Specification	Analytical Implication
IUPAC Name	1,2-thiazepane-1,1-dione	denotes hexavalent sulfur (sulfone). [1]
Formula	C H NO S	MW: ~149.21 g/mol .
Structure	7-membered heterocyclic sultam	Saturated ring = Weak UV Absorbance.
Solubility	Polar Aprotic (DMSO, ACN, MeOH)	Compatible with Reverse Phase (RP) LC.
Acidity	Weakly acidic N-H (~11-12)	pH control in mobile phase is critical for peak shape.

Method 1: HPLC with Universal Detection (ELSD/CAD)

Status: Recommended for Routine QC & Impurity Profiling

Standard UV detection (254 nm) is insufficient for this molecule. Evaporative Light Scattering Detection (ELSD) or Charged Aerosol Detection (CAD) is required to visualize the main peak and, crucially, non-chromophoric synthetic by-products (e.g., aminopentane sulfonic acid precursors).

Protocol Overview

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water (improves ionization/volatility).
 - B: Acetonitrile.[2]
- Gradient: 5% B to 95% B over 15 mins.
- Detector Settings (ELSD): Drift tube temp 50°C, Gain 8, Gas pressure 3.5 bar.

Validation Framework (ICH Q2(R2))

- Specificity: Inject known precursors. Ensure resolution () between the sultam and open-chain sulfonamides.
- Linearity (Critical): ELSD response is non-linear. You must plot $\log(\text{Area})$ vs. $\log(\text{Concentration})$.
 - Acceptance:
on the logarithmic plot.
- LOD/LOQ: Determine experimentally based on S/N ratio of 3:1 and 10:1.

Method 2: GC-FID

Status: Secondary Method for Volatiles

Due to the cyclic stability of the sultam, Gas Chromatography (GC) is a viable alternative, particularly for detecting residual solvents and volatile precursors that might co-elute in HPLC.

Protocol Overview

- Column: DB-5ms or equivalent (5% Phenyl-arylene polymer).

- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Temp Program: 80°C (hold 1 min)
20°C/min
280°C (hold 5 min).
- Inlet: Split 20:1, 250°C.
- Detector: FID @ 300°C.

Validation Framework

- Thermal Stability Check: Inject the sample at varying inlet temperatures (200°C, 250°C, 300°C). If the impurity profile changes, the molecule is degrading in the injector; abort GC.
- Accuracy: Spike recovery of known impurities (80-120%).

Method 3: Quantitative NMR (qNMR)

Status: Gold Standard (Primary Reference)

When a certified reference standard is unavailable, qNMR is the only method that yields absolute purity (potency) traceable to SI units. It relies on the integration ratio between the analyte and a certified internal standard (IS).

Protocol Overview

- Solvent: DMSO-
(provides excellent solubility and separates exchangeable N-H protons).
- Internal Standard: Maleic Acid (TraceCERT®) or 1,3,5-Trimethoxybenzene.
- Parameters:
 - Pulse angle: 30° or 90°.
 - Relaxation Delay (

): Must be

(typically 30-60 seconds) to ensure full magnetization recovery.

- Scans: 16-64 (to achieve S/N > 150:1).

Validation Framework

- Specificity: Ensure the quantitation signal (e.g., the -methylene protons next to Nitrogen at ~3.2 ppm) does not overlap with the IS or solvent peaks.
- Precision: Run 5 replicates. RSD must be

Comparative Analysis & Decision Guide

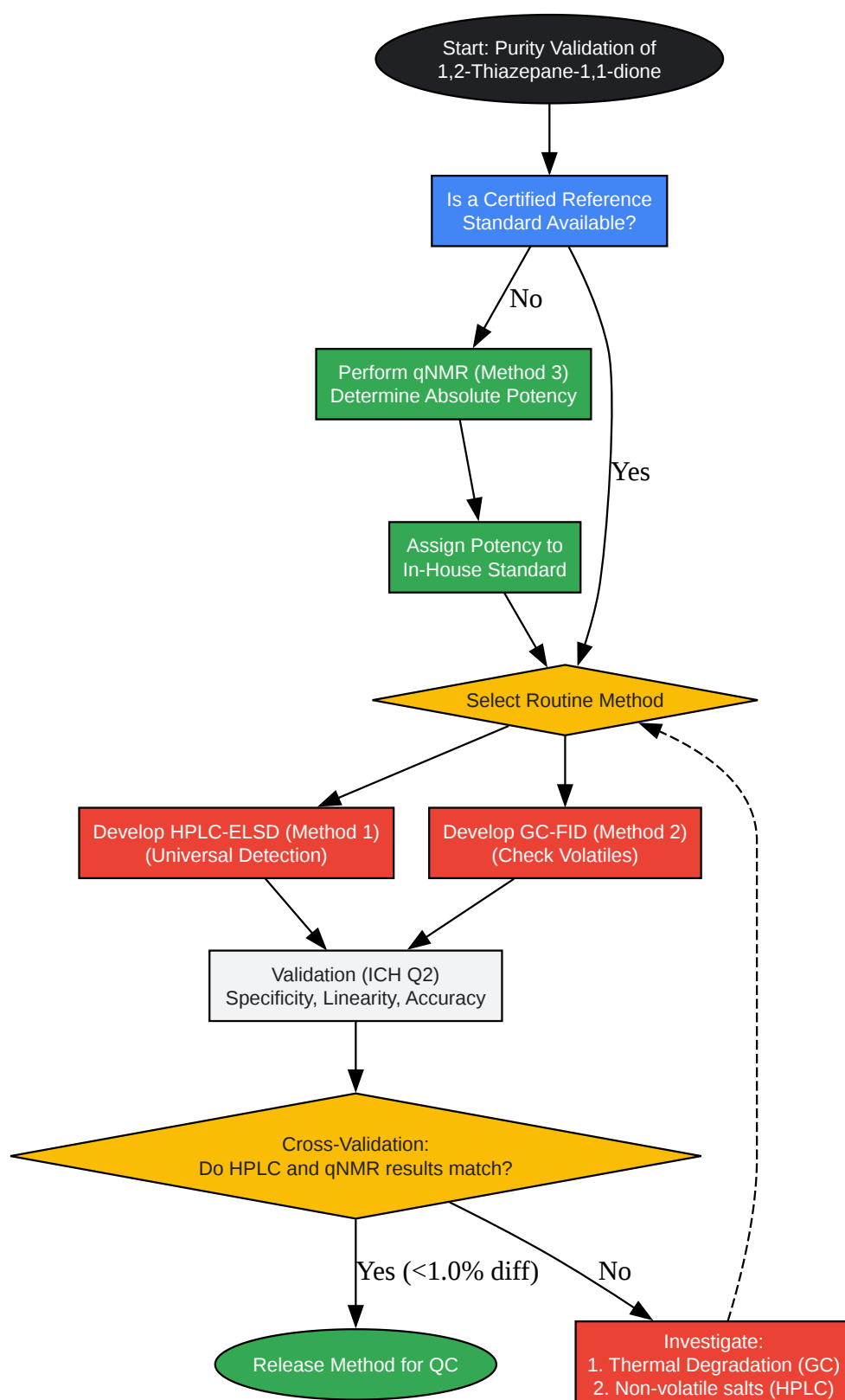
The following table synthesizes the performance metrics of the three methods to guide your selection.

Feature	HPLC-ELSD	GC-FID	qNMR
Primary Use	Routine QC, Impurity Profiling	Residual Solvents, Volatiles	Absolute Purity Assignment
Specificity	High (Separates isomers)	Moderate	High (Structural elucidation)
Sensitivity (LOD)	High (~0.01%)	High (~0.01%)	Low (~0.5%)
Linearity	Non-Linear (Log-Log fit required)	Linear	Linear (Fundamental)
Reference Std?	Required	Required	NOT Required (Internal Std used)
Throughput	High (Autosampler)	High	Low (Manual processing)

Visual Validation Workflow

The following diagram illustrates the logical flow for validating the purity of 1

,2-thiazepane-1,1-dione, ensuring no "blind spots" remain.



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Caption: Decision tree for validating purity assays. Note the critical role of qNMR in establishing the primary standard when commercial references are absent.

Detailed Experimental Protocol: HPLC-ELSD

To ensure reproducibility, follow this step-by-step protocol for the recommended routine method.

1. Sample Preparation:

- Weigh 10.0 mg of 1,2-thiazepane-1,1-dione.
- Dissolve in 10.0 mL of Acetonitrile:Water (50:50).
- Vortex for 1 min; Sonicate for 5 mins to ensure complete dissolution.
- Filter through a 0.22 μ m PTFE syringe filter.

2. System Suitability Test (SST):

- Inject the standard solution 6 times.^[3]
- Criteria:
 - RSD of Peak Area < 2.0%.^[3]^[4]
 - Tailing Factor (): 0.8 – 1.2.
 - Theoretical Plates (): > 5000.

3. Data Analysis:

- Because ELSD response (

) follows the power law

, you cannot use a simple linear regression (

).

- Transform data: Plot

vs.

.

- Calculate purity using the Area Normalization Method only if all response factors are determined to be similar (which is a valid approximation for ELSD/CAD but not UV).

References

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